

Essential Safety and Operational Guide for Handling 1,5-Dimethylpyrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Dimethylpyrazole

Cat. No.: B184060

[Get Quote](#)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **1,5-Dimethylpyrazole**. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Hazard Profile and GHS Classification

1,5-Dimethylpyrazole is classified as a hazardous substance with the following GHS classifications:

- Flammable liquids (Category 3)[1][2]
- Skin irritation (Category 2)[1][2]
- Serious eye irritation (Category 2A)[1]
- May cause respiratory irritation[1]

Signal Word: Warning[1][2]

Hazard Statements:

- H226: Flammable liquid and vapor.[1]
- H315: Causes skin irritation.[1][2]

- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

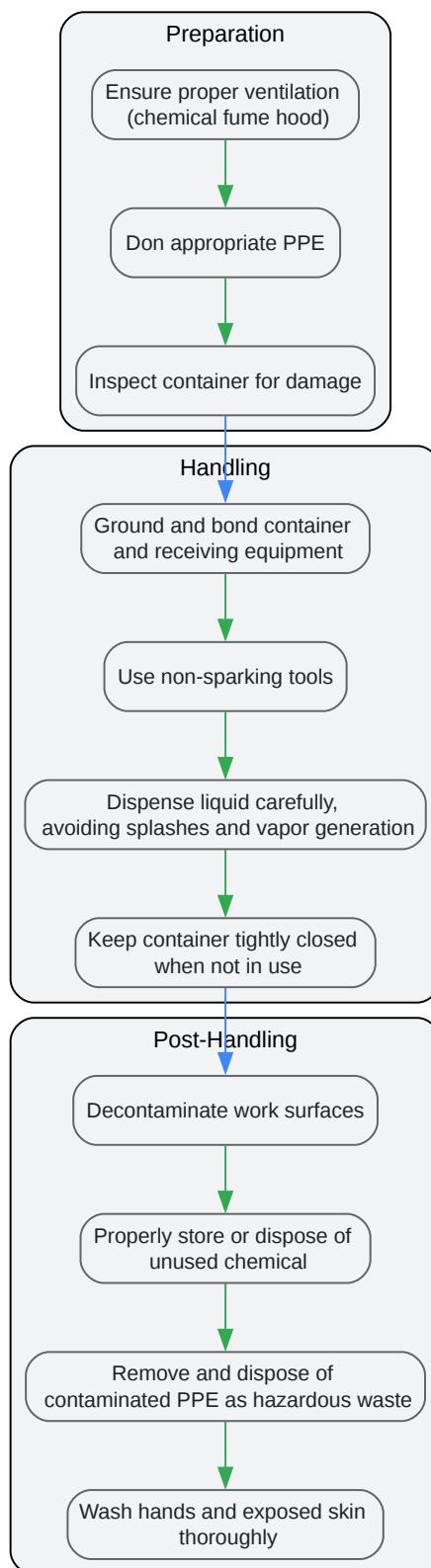
Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure safety.

Body Part	Required PPE	Recommended Materials/Standards
Eyes/Face	Tightly fitting safety goggles or a face shield.	Conforming to EU Standard EN166 or OSHA 29 CFR 1910.133. [3]
Skin/Hands	Chemical-resistant, impervious gloves and a flame-retardant lab coat.	Nitrile rubber gloves are a suitable option.
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Necessary if working in a poorly ventilated area or if irritation is experienced. [4]

Operational Plan: Safe Handling Workflow

A systematic approach is essential for the safe handling of **1,5-Dimethylpyrazole**. This involves preparation, careful handling, and post-handling procedures.



[Click to download full resolution via product page](#)

Safe handling workflow for **1,5-Dimethylpyrazole**.

Step-by-Step Handling Procedure:

- Ventilation: Always handle **1,5-Dimethylpyrazole** in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid Contact: Take precautions to avoid contact with skin and eyes.[5] Do not breathe vapors or mist.
- Grounding: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.
- Tools: Use only non-sparking tools to prevent ignition.[5]
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling.

Storage and Disposal Plan

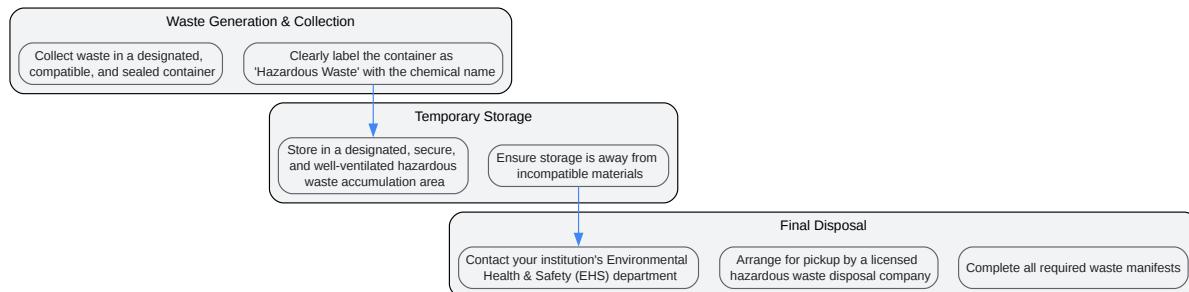
Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5][6]
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store away from incompatible materials such as strong oxidizing agents and acids.[3]

Disposal: **1,5-Dimethylpyrazole** and its container must be disposed of as hazardous waste.

Follow all federal, state, and local regulations. It is recommended to entrust disposal to a licensed waste disposal company.



[Click to download full resolution via product page](#)

Disposal workflow for 1,5-Dimethylpyrazole.

Emergency Procedures: First Aid

In case of exposure, follow these first aid measures immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[3]
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.[4] If skin irritation occurs, get medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical attention.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3]

Quantitative Data

The following table summarizes key quantitative data for **1,5-Dimethylpyrazole**.

Property	Value
Molecular Formula	C ₅ H ₈ N ₂
Molecular Weight	96.13 g/mol
Boiling Point	158 °C (lit.) ^[7]
Flash Point	38.6 °C ^[6]
Density	0.98 g/cm ³ ^[6]
Occupational Exposure Limits (OELs)	Not available. Safety data sheets indicate that occupational exposure limits have not been established. ^{[4][8][9]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,5-Dimethylpyrazole | C5H8N2 | CID 136502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ECHA CHEM [chem.echa.europa.eu]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. echemi.com [echemi.com]
- 6. lookchem.com [lookchem.com]
- 7. 1,5-Dimethylpyrazole | 694-31-5 [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. aksci.com [aksci.com]

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1,5-Dimethylpyrazole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b184060#personal-protective-equipment-for-handling-1-5-dimethylpyrazole>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com